

An In-depth Technical Guide to the Discovery and Isolation of Penconazole Hydroxide

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Compound of Interest		
Compound Name:	Penconazol Hydroxide	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of penconazole hydroxide, a key metabolite of the triazole fungicide penconazole. The information presented is intended for researchers, scientists, and professionals involved in drug development, pesticide metabolism, and environmental science.

Introduction: Penconazole and its Hydroxylated Metabolites

Penconazole is a systemic triazole fungicide widely used to control fungal pathogens in agriculture, particularly powdery mildew and pome fruit scab.[1][2][3] Its mode of action involves the inhibition of ergosterol biosynthesis, a critical component of fungal cell membranes.[2][3] The biotransformation of penconazole in plants, animals, and the environment leads to the formation of various metabolites, with hydroxylated derivatives being of significant interest.

"Penconazole hydroxide" primarily refers to the monohydroxylated metabolites of penconazole, which are formed through the oxidation of the alkyl side chain.[2] These metabolites are often found in both free and conjugated forms, for instance, with sugars in plants or glucuronic and sulfuric acids in animals.[2] The most predominantly reported monohydroxylated metabolite is the β-monohydroxy derivative, also known by its code CGA132465.[2]



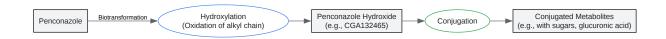
Discovery of Penconazole Hydroxide

The discovery of penconazole hydroxide was not a singular event but rather an outcome of extensive metabolic studies on the parent compound, penconazole. The identification of these hydroxylated metabolites has been crucial for understanding the fungicide's mode of action, persistence, and potential toxicity.

Metabolic studies in various organisms have consistently identified hydroxylated derivatives as major biotransformation products. In plants such as grapes, tomatoes, and apples, the biotransformation of penconazole involves the oxidation of the alkyl chain at the α , β , and γ positions, leading to the formation of monohydroxy metabolites.[2] These are often subsequently conjugated with sugars.[2] Animal metabolism studies in rats and goats have also shown that hydroxylation is a key metabolic pathway, with the formation of CGA132465 and its conjugates being a principal route.[2]

Metabolic Pathway of Penconazole Hydroxylation

The metabolic conversion of penconazole to its hydroxylated derivatives is a critical detoxification pathway in many organisms. The following diagram illustrates the primary hydroxylation of penconazole.



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Caption: Metabolic pathway of penconazole to penconazole hydroxide and its conjugates.

Experimental Protocols for Isolation and Analysis

The isolation and analysis of penconazole hydroxide from various matrices require a multi-step process involving extraction, cleanup, and instrumental analysis.

4.1. Extraction

Foundational & Exploratory





The initial step involves extracting penconazole and its metabolites from the sample matrix. The choice of solvent depends on the matrix:

- Plant Matrices (e.g., fruits, vegetables): Extraction is typically performed with methanol.[2][4]
- Animal Matrices (e.g., tissues, milk): Acetonitrile is the preferred extraction solvent.[2][4]

A common procedure is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, which involves extraction with a buffered solvent followed by a salting-out step.

4.2. Cleanup

Following extraction, a cleanup step is essential to remove interfering co-extractives. This is often achieved through:

- Liquid-Liquid Partitioning: The extract is partitioned with a nonpolar solvent like hexane or dichloromethane to separate the analytes from polar interferences.[2][4]
- Solid-Phase Extraction (SPE): The extract is passed through a solid-phase extraction column, such as Florisil, to retain the analytes while allowing interfering compounds to pass through. The analytes are then eluted with a suitable solvent.

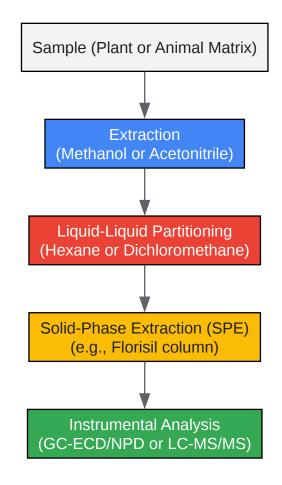
4.3. Analysis

The final determination of penconazole and its hydroxylated metabolites is carried out using chromatographic techniques:

- Gas Chromatography (GC): GC coupled with an Electron Capture Detector (ECD) or a Nitrogen-Phosphorus Detector (NPD) is a common method for the analysis of penconazole.
 [2][4]
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This technique offers high sensitivity and selectivity, often allowing for the direct analysis of extracts with minimal cleanup.[2][4]

The following diagram outlines a typical experimental workflow for the isolation and analysis of penconazole hydroxide.





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Caption: General experimental workflow for the isolation and analysis of penconazole hydroxide.

Quantitative Data

The following tables summarize quantitative data related to the occurrence and analysis of penconazole and its hydroxylated metabolites.

Table 1: Residue Levels of Penconazole and Metabolites in Grape Metabolism Study



Compound	Percentage of Total Radioactive Residue (TRR)	
Parent Penconazole	7–16%	
Free and Conjugated CGA132465	14–62%	
Triazole-specific metabolites	20–25%	
Source: JMPR 2005[2]		

Table 2: Limits of Quantification (LOQ) for Penconazole in Various Matrices

Matrix	Analytical Method	LOQ (mg/kg)
Fruit Plant Matrices	GC-ECD/NPD	0.01–0.02
Milk	GC-ECD/NPD	0.01
Animal Tissues	GC-ECD/NPD	0.05
Various Plant Matrices	LC-MS/MS	0.01
Source: JMPR 2005, vertexaisearch.cloud.google.co m[2][4]		

Table 3: Half-life of Penconazole in Different Systems

System	Half-life	
Aerobic Unsterile Soil	178 days (range 61–238 days)	
Tilled Vineyard Soil	62.4 days	
Grassed Vineyard Soil	33.0 days	
Grape Fruits	1.56 days	
Source: JMPR 2005, ResearchGate[2][5][6]		



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